

Technical Guide: Physical Properties of Solid Cesium Tribromide (CsBr₃)

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Compound of Interest

Compound Name: Cesium tribromide

Cat. No.: B13813981

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Audience: Researchers, scientists, and chemical development professionals.

Abstract

This technical guide provides a comprehensive review of the known physical properties of solid **Cesium Tribromide** (CsBr₃). **Cesium tribromide** is an inorganic compound notable for containing the tribromide anion (Br₃⁻). Unlike some other polyhalides, CsBr₃ can be isolated as a crystalline solid, though its stability is limited. This document summarizes its structural, thermal, and other physical characteristics based on available scientific literature. It is intended to serve as a centralized resource for researchers working with or interested in this compound. All quantitative data is presented in structured tables, and key experimental methodologies are detailed. Logical and experimental workflows are visualized using diagrams to enhance clarity.

Introduction

Cesium Tribromide, with the chemical formula CsBr₃, is an ionic compound consisting of cesium cations (Cs⁺) and tribromide anions (Br₃⁻). It is structurally more complex than the simple binary halide, Cesium Bromide (CsBr). The stability and properties of polyhalide anions like tribromide are significantly influenced by the size and charge density of the counter-cation. The large size of the cesium ion is effective in stabilizing the Br₃⁻ anion within a crystal lattice, allowing for the formation of a solid material.^[1]

This compound is of interest in inorganic synthesis and for studying the structural chemistry of polyhalide systems. It serves as a solid, stable source of bromine and can be used in specific

oxidation reactions.^[1] This guide focuses exclusively on the physical properties of CsBr_3 in its solid state.

Physical and Structural Properties

Solid **Cesium Tribromide** is an orange to dark red crystalline solid.^[1] It is sensitive to moisture and thermally decomposes at a relatively low temperature. Upon contact with water, it dissolves and decomposes, releasing bromine vapor, particularly in concentrated solutions.^[1]

Crystallographic Data

The crystal structure of **Cesium Tribromide** was determined by single-crystal X-ray diffraction. The compound crystallizes in the orthorhombic system. Key crystallographic parameters are summarized in Table 1. The tribromide ion (Br_3^-) within the structure is nearly linear but asymmetrical, with two distinct Br-Br bond lengths.

Table 1: Summary of Crystallographic and Physical Data for **Cesium Tribromide**

| Property | Value | Notes |
|------------------------|--------------------------------------|---|
| Crystal System | Orthorhombic | Determined by single-crystal X-ray diffraction. |
| Space Group | Pnma (No. 62) | Isostructural with Cesium Triiodide (CsI ₃). [1] |
| Lattice Parameters | a = 10.16 Å b = 6.52 Å c = 9.54 Å | At ambient temperature. |
| Formula Units (Z) | 4 | Number of CsBr ₃ formula units per unit cell. |
| Calculated Density (ρ) | 3.91 g/cm ³ | Calculated from crystallographic data. No experimental value has been reported. |
| Appearance | Orange solid; Dark red crystals | [1] |
| Melting Point | 38 °C (100.4 °F; 311 K) (decomposes) | The compound melts with decomposition into CsBr and Br ₂ . [1] |
| Molar Mass | 372.617 g/mol | |
| Br-Br Bond Lengths | 2.440 Å and 2.698 Å | The Br ₃ ⁻ anion is asymmetric. |

Thermodynamic Properties

There is a notable lack of experimentally determined thermodynamic data for solid **Cesium Tribromide** in the literature. Key values such as the standard enthalpy of formation (ΔH°_f), standard molar entropy (S°), and heat capacity (C_p) have not been reported. The primary thermodynamic process studied is its thermal decomposition.

The decomposition reaction is:



This process involves the loss of bromine gas, leading to the formation of the more stable Cesium Bromide solid.

Experimental Protocols

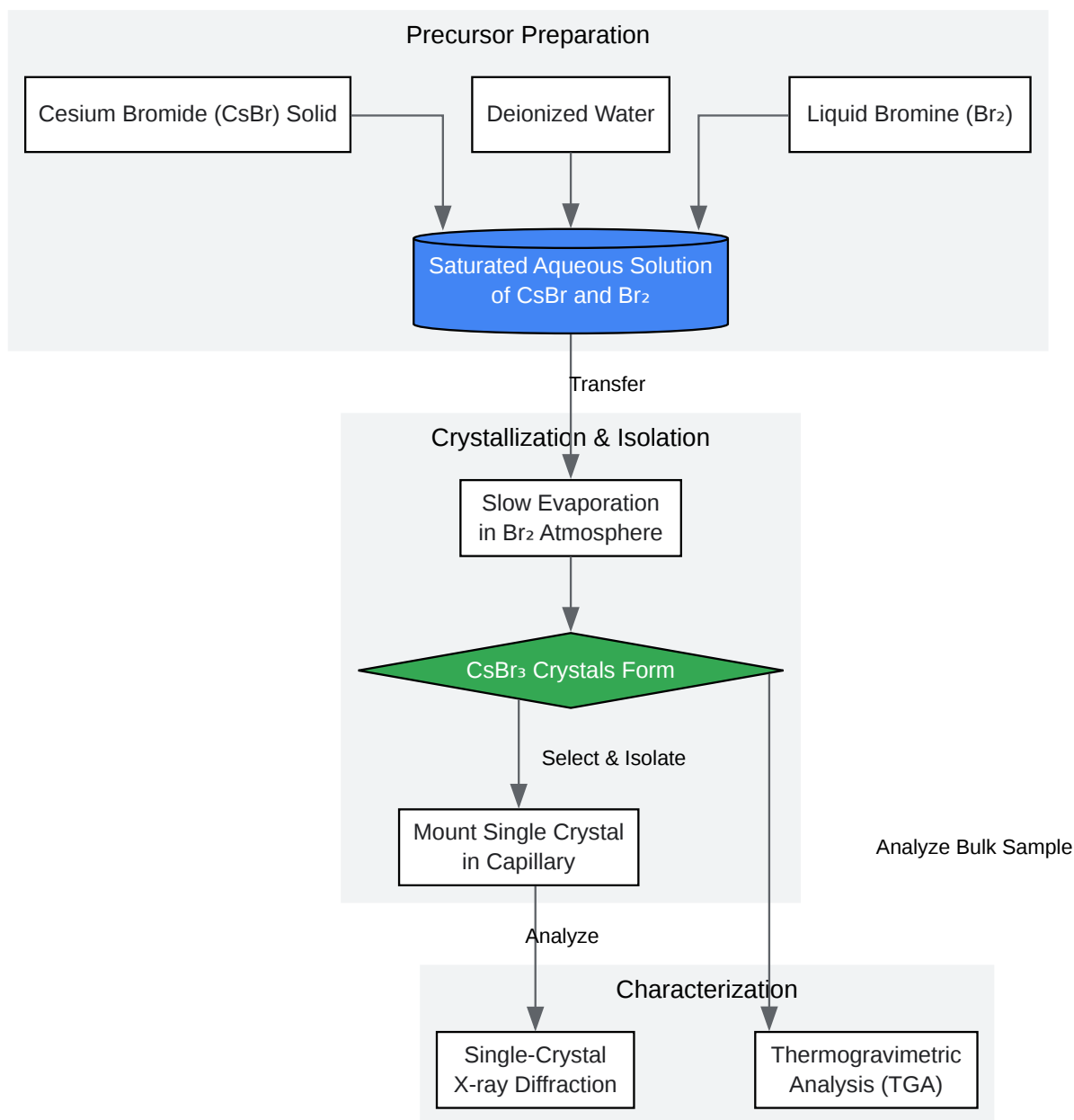
This section details the methodologies for the synthesis and characterization of solid **Cesium Tribromide** based on descriptions in the literature.

Synthesis of Cesium Tribromide Crystals

Single crystals of CsBr_3 suitable for X-ray diffraction have been prepared by recrystallization from bromine-water. A general synthesis procedure is as follows:

- **Preparation of Saturated Solution:** A concentrated aqueous solution of Cesium Bromide (CsBr) is prepared.
- **Addition of Bromine:** A large excess of liquid bromine (Br_2) is added to the CsBr solution. The mixture is stirred until the bromine dissolves to form a saturated solution containing tribromide ions.
- **Crystallization:** The solution is allowed to slowly evaporate in an environment with a controlled bromine atmosphere to prevent premature decomposition. Crystals of CsBr_3 will form.
- **Isolation:** A single crystal is selected and quickly mounted in a Lindemann glass capillary to prevent loss of bromine to the atmosphere.

Note: This procedure involves handling hazardous materials (liquid bromine) and should be performed in a well-ventilated fume hood with appropriate personal protective equipment.



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Caption: Experimental workflow for the synthesis and characterization of CsBr_3 .

Single-Crystal X-ray Diffraction (SC-XRD)

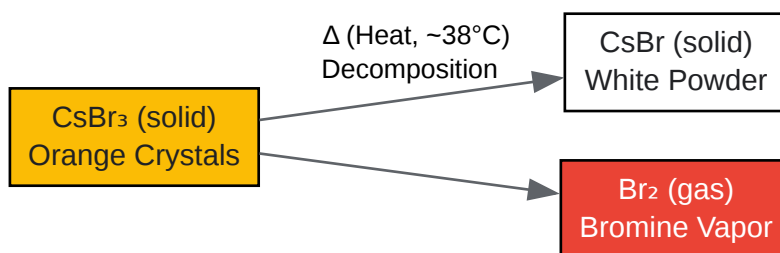
Due to the tendency of CsBr_3 to lose bromine, characterization must be performed on a sealed sample.

- **Crystal Mounting:** A suitable single crystal (e.g., 0.10 x 0.13 x 0.22 mm) is selected and immediately sealed inside a Lindemann glass capillary. This is crucial to maintain the crystal's integrity during data collection by preventing decomposition.
- **Data Collection:** A diffractometer equipped with a single-crystal orienter is used. Molybdenum $\text{K}\alpha$ radiation ($\text{Mo K}\alpha$) is a common X-ray source for such analyses.
- **Method:** The θ - 2θ scan method is typically employed for measuring reflection intensities. Background measurements are taken at the beginning and end of each scan to ensure data quality.
- **Structure Solution:** The collected intensity data is processed, corrected for absorption, and used to solve and refine the crystal structure using standard crystallographic software packages.

Thermal Analysis

The thermal stability and decomposition pathway of CsBr_3 are investigated using thermogravimetric analysis (TGA).

- **Instrumentation:** A TGA instrument is used to measure the change in mass of a sample as a function of temperature.
- **Sample Preparation:** A small, accurately weighed sample of CsBr_3 is placed in an inert sample pan (e.g., alumina).
- **Analysis Conditions:** The sample is heated under a controlled atmosphere (typically an inert gas like nitrogen or argon) at a constant heating rate (e.g., 5-10 $^{\circ}\text{C}/\text{min}$).
- **Data Analysis:** The TGA curve plots the percentage of mass loss versus temperature. The decomposition of CsBr_3 to CsBr and Br_2 is observed as a distinct mass loss step. The temperature at the onset of this mass loss corresponds to the decomposition temperature. The final mass should correspond to the theoretical mass of CsBr remaining.



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Caption: Thermal decomposition pathway of solid **Cesium Tribromide** (CsBr_3).

Safety and Handling

Cesium Tribromide should be handled as a hazardous substance. It is a moisture-sensitive and thermally unstable compound.

- **Toxicity:** It is an irritant to the skin, eyes, and respiratory system.
- **Reactivity:** It is a strong oxidizing agent. Upon decomposition, it releases toxic and corrosive bromine gas.
- **Handling:** All manipulations should be carried out in a dry, inert atmosphere (e.g., in a glovebox) or very quickly in a well-ventilated fume hood. Avoid contact with water and elevated temperatures.
- **Storage:** Store in a tightly sealed container in a cool, dry, and dark place, preferably under an inert atmosphere.

Conclusion

Cesium Tribromide is a well-characterized crystalline solid, primarily in terms of its structure. Its existence highlights the role of large cations in stabilizing polyhalide anions. However, there is a significant gap in the literature regarding its quantitative physical properties, particularly thermodynamic data such as enthalpy of formation and heat capacity. The provided experimental protocols, while functional, offer room for more detailed investigation and optimization. This guide serves as a foundational reference for researchers, summarizing the current state of knowledge and highlighting areas for future investigation into the properties of this interesting polybromide compound.

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References

- 1. researchgate.net [researchgate.net]
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